

Preliminary Toxicity Profile of dl-Tetrandrine in Animal Models: A Technical Guide

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Compound of Interest

Compound Name: *dl-Tetrandrine*

Cat. No.: *B15580021*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preliminary toxicity profile of **dl-Tetrandrine**, a bis-benzylisoquinoline alkaloid isolated from the root of *Stephania tetrandra*. The document summarizes key findings from acute, sub-chronic, chronic, and genotoxicity studies in various animal models. It is intended to serve as a resource for researchers and professionals involved in drug development and toxicological assessment.

Acute Toxicity

Acute toxicity studies are designed to determine the potential adverse effects of a substance after a single exposure or multiple exposures within 24 hours. These studies are crucial for identifying the median lethal dose (LD50) and observing signs of immediate toxicity.

Data Presentation: Acute Toxicity of **dl-Tetrandrine**

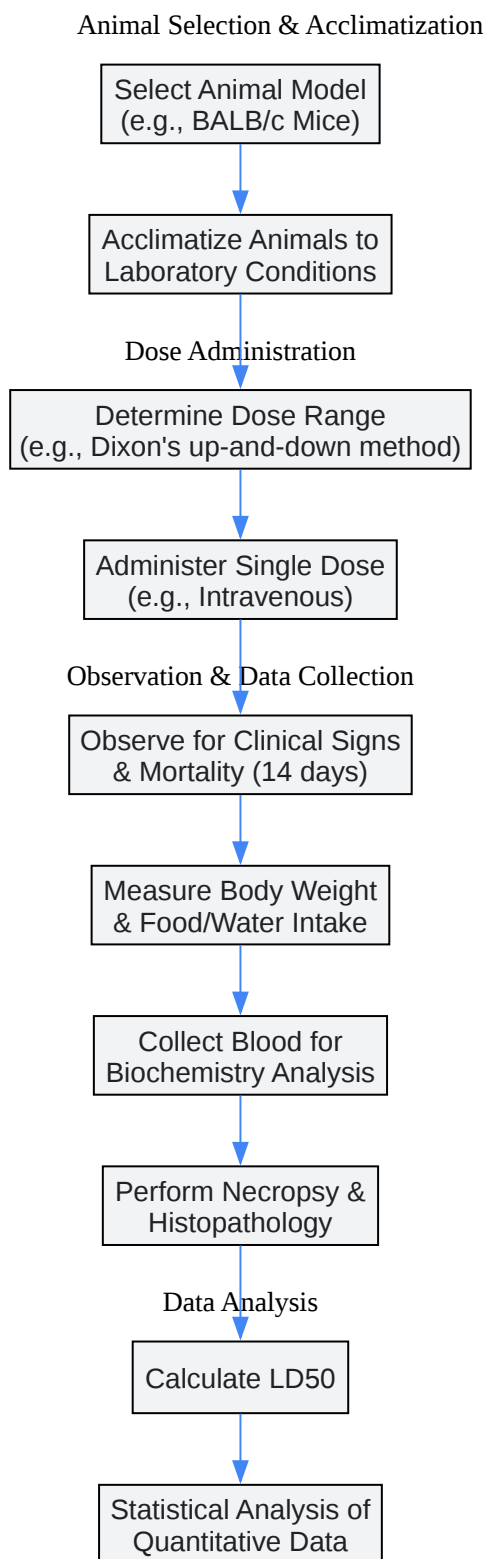
Animal Model	Route of Administration	LD50 (mg/kg)	Key Findings & Observations	Reference
Female BALB/c Mice	Intravenous	444.67 ± 35.76	No statistically significant differences in body weight, blood biochemistry, or organ histology were observed at single doses of 20, 100, 180, 260, and 340 mg/kg.	[1]

Experimental Protocols: Acute Toxicity Study in Mice

A representative experimental protocol for an acute toxicity study of **dl-Tetrandrine** is as follows[1]:

- Animal Model: Female BALB/c mice.
- Methodology: The median lethal dose (LD50) was determined using Dixon's up-and-down method.
- Dosage and Administration: Mice were intravenously administered single doses of 20, 100, 180, 260, and 340 mg/kg of **dl-Tetrandrine**.
- Observation Period: Animals were observed for 14 days following administration.
- Parameters Evaluated: Clinical symptoms, mortality, body weight, serum biochemistry, and organ histopathology were examined.

Experimental Workflow: Acute Toxicity Assessment



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Acute Toxicity Experimental Workflow

Sub-chronic and Chronic Toxicity

Sub-chronic and chronic toxicity studies evaluate the effects of repeated exposure to a substance over a longer period, providing insights into target organ toxicity, the no-observed-adverse-effect level (NOAEL), and cumulative effects.

Data Presentation: Sub-chronic and Chronic Toxicity of **dl-Tetrandrine**

Study Type	Animal Model	Route of Administration	Dose Levels (mg/kg/day)	Duration	Key Findings & Observations	Reference
Sub-chronic	Female BALB/c Mice	Intravenous	30, 90, 150	14 days	Up to 90 mg/kg was considered a safe dose. At 150 mg/kg, transient toxicity to the liver, lungs, and kidneys was observed, which was reversible upon withdrawal of the drug.	[1]
Chronic	Dogs	Not specified	3, 10, 40	6 months	No toxic changes at 3 and 10 mg/kg. At 40 mg/kg, focal necrosis of liver cells, abnormal liver function, and accelerate	[2]

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after 2
months.
Necrosis of
liver tissue
appeared
after 6
months of
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Accumulati
on of the
drug was
observed
in the liver,
lung,
kidney, and
adrenal
gland.

Experimental Protocols: Chronic Toxicity Study in Dogs

A representative experimental protocol for a chronic toxicity study of **dl-Tetrandrine** is as follows^[2]:

- Animal Model: Dogs.
- Dosage and Administration: **dl-Tetrandrine** was administered at low (3 mg/kg), medium (10 mg/kg), and high (40 mg/kg) dose levels.
- Duration: The study was conducted for 6 months.

- Parameters Evaluated: Liver function, erythrocyte sedimentation rate, and histopathology of major organs (liver, lung, kidney, adrenal gland).

Genotoxicity

Genotoxicity assays are performed to assess the potential of a substance to damage genetic material.

Data Presentation: Genotoxicity of **dl-Tetrandrine**

Assay Type	System	Dose/Concentration	Key Findings	Reference
Sister-Chromatid Exchange (SCE)	Cultured Chinese hamster lung (V79) cells	> 0.08 mg/ml	Significant elevation in SCE levels, dependent on metabolic activation.	[3]
Sister-Chromatid Exchange (SCE)	Mouse spleen cells (in vivo/in vitro)	> 100 mg/kg bw	Significant elevation in SCE levels.	[3]
Micronucleus Assay	Cultured Chinese hamster lung (V79) cells & Mouse bone marrow (in vivo)	Not specified	Failed to induce micronuclei at any of the doses tested.	[3]
Salmonella/histidine reversion assay (Ames test)	Salmonella typhimurium TA98	Not specified	Weakly mutagenic with metabolic activation.	[4]
SOS/Umu test	Not specified	Not specified	Did not induce SOS response.	[4]

Experimental Protocols: Genotoxicity Assays

- In Vitro Micronucleus and Sister-Chromatid Exchange (SCE) Assays[3]:
 - Cell Line: Chinese hamster lung (V79) cells.
 - Treatment: Cells were treated with varying concentrations of **dl-Tetrandrone**.
 - Endpoint: Formation of micronuclei and frequency of sister-chromatid exchanges were evaluated.
- In Vivo Micronucleus and SCE Assays[3]:
 - Animal Model: Mice.
 - Treatment: **dl-Tetrandrone** was administered to the animals.
 - Tissues Analyzed: Bone marrow for the micronucleus assay and spleen cells for the in vivo/in vitro SCE analysis.

Reproductive and Carcinogenicity Toxicity

Comprehensive reproductive and long-term carcinogenicity studies for **dl-Tetrandrone** are not extensively available in the public domain. Standard protocols for these types of studies are outlined below.

Experimental Protocols: General Reproductive and Carcinogenicity Studies

- Reproductive Toxicity: These studies are typically conducted in at least one rodent (e.g., rats) and one non-rodent species (e.g., rabbits). They assess the effects on fertility, embryonic development, and pre- and post-natal development.
- Carcinogenicity Bioassays: These long-term studies, often conducted in rats and mice, involve the administration of the test substance over a significant portion of the animal's lifespan to evaluate its potential to cause cancer.

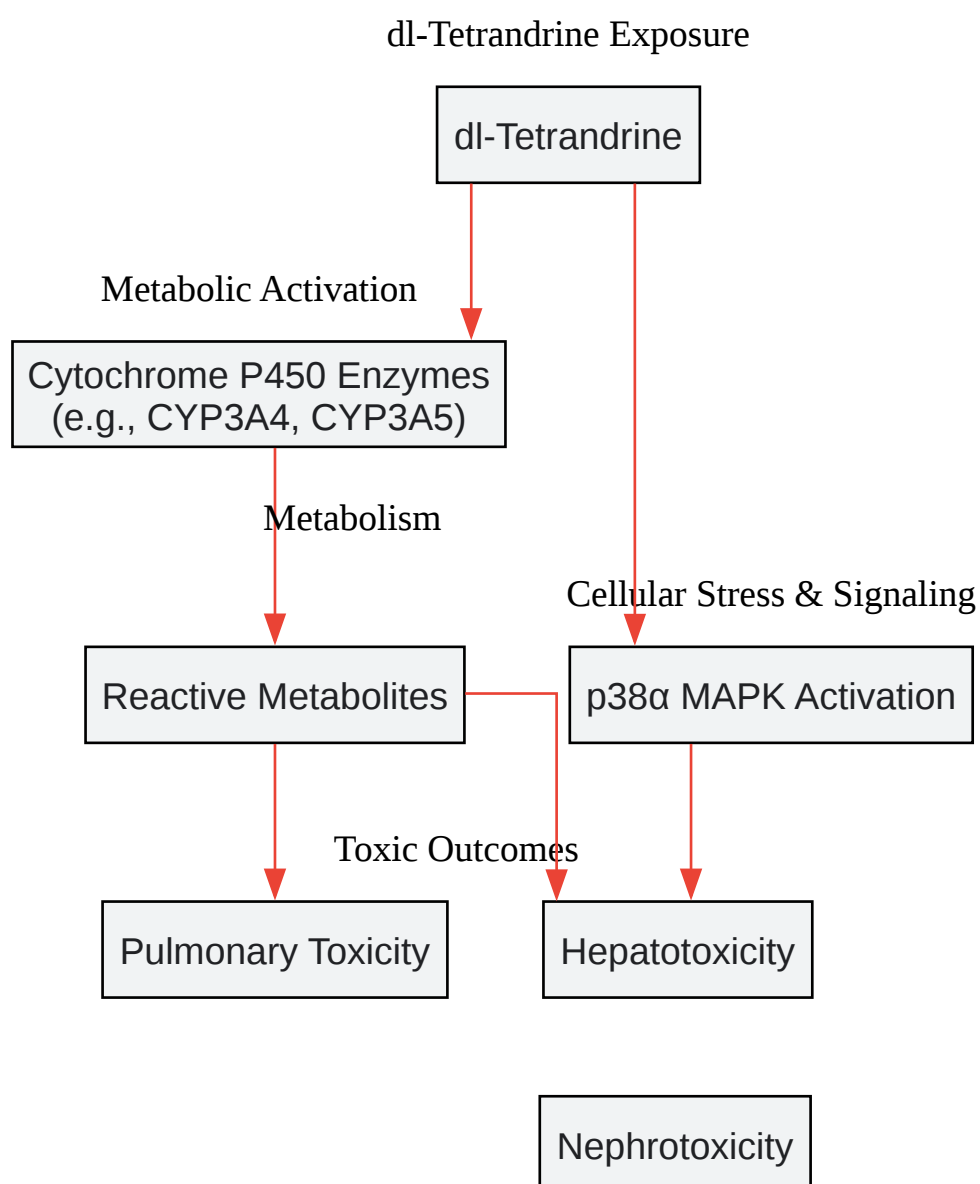
Mechanisms of Toxicity

The precise molecular mechanisms underlying **dl-Tetrandrone** toxicity are still under investigation. However, several studies suggest the involvement of specific signaling pathways

and metabolic processes.

Proposed Signaling Pathways in **dl-Tetrandrine** Toxicity

Research indicates that the toxicity of **dl-Tetrandrine**, particularly hepatotoxicity, may be mediated by its interaction with the p38 α mitogen-activated protein kinase (MAPK) and its metabolism by cytochrome P450 (CYP) enzymes[5]. The metabolism by CYP enzymes, such as CYP3A4 and CYP3A5, may lead to the formation of reactive metabolites that can cause cellular damage[2].



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Proposed Toxicity Pathways of **dl-Tetrandrine**

Conclusion

The preliminary toxicity profile of **dl-Tetrandrine** suggests that it has a moderate acute toxicity profile. Sub-chronic and chronic studies indicate that the liver, lungs, and kidneys are the primary target organs for toxicity, particularly at higher doses. Genotoxicity studies suggest it is a weak indirect-acting genotoxicant. Further research, especially comprehensive reproductive and carcinogenicity studies, is warranted to fully characterize the safety profile of **dl-Tetrandrine** for potential therapeutic applications. This guide provides a foundational understanding for researchers and drug development professionals to inform future studies and risk assessments.

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References

- [1. Acute and sub-chronic toxicity of tetrandrine in intravenously exposed female BALB/c mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. youtube.com \[youtube.com\]](#)
- [4. Bioassay of b-TGdR for possible carcinogenicity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. wellbeingintlstudiesrepository.org \[wellbeingintlstudiesrepository.org\]](#)
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